

# The Role of MitoBloCK-6 in Mitochondrial Protein Import: A Technical Guide

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## Compound of Interest

Compound Name: MitoBloCK-6

Cat. No.: B1362762

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This technical guide provides an in-depth analysis of **MitoBloCK-6**, a small molecule inhibitor that has emerged as a critical tool for dissecting the complexities of mitochondrial protein import. By targeting the sulfhydryl oxidase Erv1 (Essential for respiration and vegetative growth 1) and its human homolog ALR (Augmenter of Liver Regeneration), **MitoBloCK-6** selectively disrupts the Mia40/Erv1 disulfide relay system, a key pathway for the import and folding of cysteine-rich proteins into the mitochondrial intermembrane space (IMS).<sup>[1][2]</sup> Furthermore, studies with **MitoBloCK-6** have uncovered an unexpected function for Erv1 in the import of carrier proteins destined for the inner mitochondrial membrane via the TIM22 pathway.<sup>[1][2]</sup>

## Core Mechanism of Action

**MitoBloCK-6**, chemically identified as 2,4-dichloro-6-((((phenylamino)phenyl)imino)methyl)phenol, acts as a potent and selective inhibitor of the Mia40/Erv1 redox-mediated import pathway.<sup>[1]</sup> Its primary mechanism involves the inhibition of the oxidase activity of Erv1/ALR.<sup>[1]</sup> This inhibition is thought to interfere with the binding or electron transfer between Mia40, cytochrome c, and/or oxygen.<sup>[1]</sup> By disrupting the function of Erv1, **MitoBloCK-6** prevents the re-oxidation of Mia40, which is essential for the subsequent import and oxidative folding of substrate proteins.<sup>[3][4]</sup> This leads to an accumulation of unfolded precursor proteins and a disruption of mitochondrial homeostasis.

## Quantitative Data Summary

The following tables summarize the key quantitative data regarding the inhibitory effects of **MitoBloCK-6** from various studies.

Target Enzyme	IC50 Value	Assay Condition	Reference
Erv1 (yeast)	900 nM	In vitro Amplex Red-HRP assay	<a href="#">[1]</a>
ALR (human)	700 nM	In vitro Amplex Red-HRP assay	<a href="#">[1]</a>
Erv2	1.4 $\mu$ M	Not specified	

Table 1: Inhibitory Concentration (IC50) of **MitoBloCK-6** against Erv1/ALR and related enzymes.

Cell Line/Organism	Treatment Concentration	Duration	Observed Effect	Reference
McA-RH7777 (rat HCC)	30 $\mu$ M	72 hours	Near complete proliferation arrest and doubling in cell volume.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
McA-RH7777 (rat HCC)	20 $\mu$ M and 40 $\mu$ M	72 hours	Dose-dependent decline in type 1 mitochondria and increase in type 2 and 3 mitochondria.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Human Embryonic Stem Cells	~20 $\mu$ M	Not specified	Induction of apoptosis via cytochrome c release and caspase-3 activation.	
HeLa and HEK293 cells	~100 $\mu$ M	Not specified	No disruption of mitochondrial network or reduction in cell viability.	
Zebrafish embryos	Not specified	Not specified	Impaired cardiac development and reduced heart rate.	<a href="#">[2]</a>

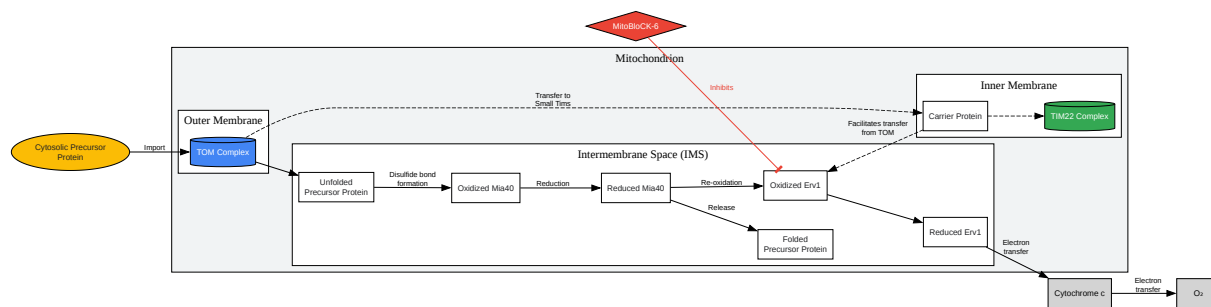
Table 2: Cellular Effects of **MitoBloCK-6** Treatment.

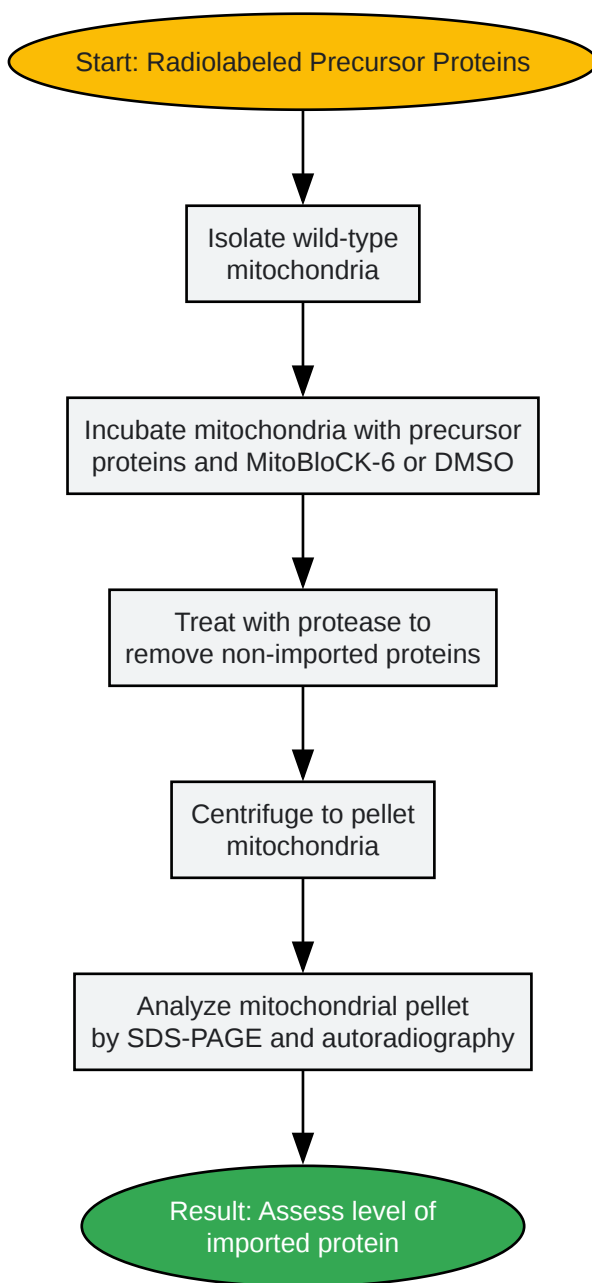
Protein Import/Binding	MitoBloCK-6 Concentration	Effect	Reference
Mia40 and Cmc1 import	10 $\mu$ M (WT), 50 $\mu$ M ([a2up]Erv1)	Inhibition of import	[1]
AAC import	15 $\mu$ M (WT), 30 $\mu$ M ([a2up]Erv1)	Inhibition of import	[1]
Mia40 binding to Erv1	Not specified	Decreased by 75%	[1]
Cytochrome c binding to Erv1	Not specified	Decreased by 95%	[1]

Table 3: Effect of **MitoBloCK-6** on Protein Import and Protein-Protein Interactions.

## Signaling Pathways and Logical Relationships

The following diagrams illustrate the key pathways and logical relationships affected by **MitoBloCK-6**.





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